

# Personal protective equipment for handling 2-Hexanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Hexanol

Cat. No.: B165339

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## Essential Safety and Handling Guide for 2-Hexanol

This guide provides immediate, essential safety and logistical information for the proper handling and disposal of **2-Hexanol** in a laboratory setting. Adherence to these protocols is crucial for ensuring the safety of researchers, scientists, and drug development professionals while minimizing environmental impact.

## Chemical Safety and Hazard Information

**2-Hexanol** is a flammable liquid and vapor that can cause skin and serious eye irritation.[1][2][3] It may also be harmful if swallowed or inhaled.[1][4] The substance defats the skin, which may lead to dryness or cracking with repeated exposure.[2][3] It is crucial to handle **2-Hexanol** in a well-ventilated area and to take precautionary measures against static discharge.[3][5]

Property	Value	Source
CAS Number	626-93-7	[6]
Molecular Formula	C <sub>6</sub> H <sub>14</sub> O	[6]
Molar Mass	102.177 g·mol <sup>-1</sup>	[6]
Boiling Point	136-140 °C (277-284 °F)	[6]
Flash Point	41-45 °C (106-113 °F)	[6][7]
Density	0.81 g/mL	[6]
Solubility in Water	14 g/L (Poor)	[6][7]

## Personal Protective Equipment (PPE)

When handling **2-Hexanol**, the following personal protective equipment is mandatory to ensure personal safety.

Equipment	Specification	Rationale
Eye and Face Protection	Safety glasses with side shields or a face shield. <a href="#">[2]</a>	Protects against splashes and vapors that can cause serious eye irritation. <a href="#">[1]</a>
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact, which can cause irritation and dryness. <a href="#">[1]</a> <a href="#">[2]</a>
Respiratory Protection	Use in a well-ventilated area or under a fume hood. If ventilation is inadequate, a NIOSH or CEN approved respirator for organic vapors is necessary. <a href="#">[1]</a> <a href="#">[3]</a>	Avoids inhalation of vapors which may cause respiratory irritation. <a href="#">[1]</a>
Protective Clothing	Laboratory coat and closed-toe shoes. Flame-retardant antistatic protective clothing is recommended.	Protects against accidental skin contact and potential fire hazards.

## Handling and Storage Procedures

### Safe Handling:

- Ventilation: Always handle **2-Hexanol** in a well-ventilated area, preferably within a chemical fume hood.[\[3\]](#)
- Ignition Sources: Keep away from open flames, sparks, hot surfaces, and other sources of ignition.[\[1\]](#)[\[3\]](#) Use non-sparking tools.[\[3\]](#)[\[5\]](#)
- Static Discharge: Take precautionary measures to prevent the buildup of electrostatic charge by grounding and bonding containers and receiving equipment.[\[1\]](#)[\[3\]](#)
- Personal Hygiene: Wash hands thoroughly after handling.[\[1\]](#) Do not eat, drink, or smoke in the work area.[\[2\]](#)

### Storage:

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[1]
- Incompatibilities: Store separately from strong oxidizing agents.[2]
- Leaking Containers: Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[1]

## Spill and Disposal Plan

### Spill Response:

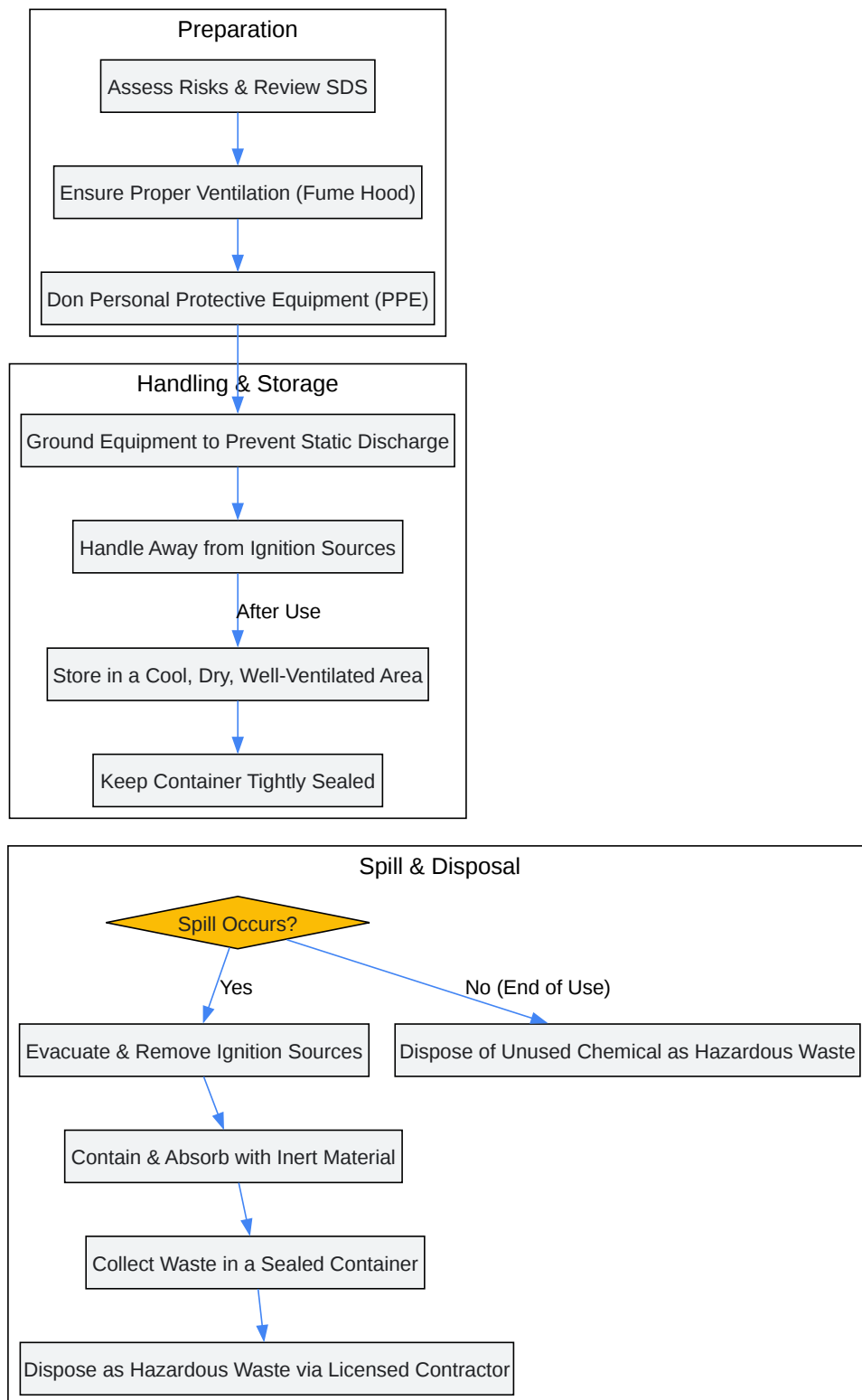
- Immediate Action: Remove all sources of ignition and evacuate the area.[1][3]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[1]
- Clean-up: Absorb the spillage with a non-combustible absorbent material such as sand, earth, or vermiculite.[1][3]
- Disposal of Clean-up Material: Collect the absorbent material and place it in a suitable, sealed container for disposal as hazardous waste.[1][3]

### Waste Disposal:

- Designation: **2-Hexanol** and its containers must be disposed of as hazardous waste.[8] Do not mix with other waste.[1]
- Disposal Route: Offer surplus and non-recyclable solutions to a licensed disposal company. [1] All disposal must be in accordance with local, regional, and national regulations.[1]
- Container Disposal: Leave the chemical in its original container.[1] Uncleaned containers should be treated as the product itself.[1]

## Procedural Workflow for Handling 2-Hexanol

## Workflow for Safe Handling of 2-Hexanol

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)